

# Application Notes: Determination of Hydrogen Peroxide using Cerium Sulfate

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## Compound of Interest

Compound Name: Cerium sulfate

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## Introduction

Cerimetric titration is a robust and accurate analytical method for the determination of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>). This technique utilizes a standardized solution of cerium(IV) sulfate as the titrant. The method is based on a redox reaction where Ce(IV) ions are reduced to Ce(III) ions by hydrogen peroxide, which is itself oxidized to oxygen gas. The endpoint of the titration is typically detected using a redox indicator, such as ferroin, which exhibits a sharp color change. [1][2][3] This method is particularly suitable for the determination of H<sub>2</sub>O<sub>2</sub> in various aqueous solutions and is noted for its selectivity in the presence of other peroxylgens.[4][5]

## Principle

The quantitative determination of hydrogen peroxide by cerimetric titration is based on the following redox reaction:



In an acidic medium, cerium(IV) ions oxidize hydrogen peroxide to oxygen and water, while being reduced to cerium(III) ions. The reaction is stoichiometric, allowing for the precise calculation of the hydrogen peroxide concentration based on the volume of cerium(IV) sulfate solution consumed. The endpoint is visually determined by the color change of the ferroin indicator from red (reduced form) to pale blue (oxidized form).[1][2]

## Applications

This method is widely applicable in various fields for the quantification of hydrogen peroxide, including:

- Quality control of commercial hydrogen peroxide solutions.[4]
- Analysis of bleaching agents and disinfectants.[5]
- Monitoring of chemical reactions involving hydrogen peroxide.
- Research and development in pharmaceuticals and other industries.[6]

## Quantitative Data Summary

Parameter	Value/Description	Source
Titrant	0.1 N (or 0.1 M) Cerium(IV) Sulfate solution	[2][4]
Analyte	Hydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> )	[2][4]
Indicator	Ferriin solution	[1][2]
Reaction Medium	Acidic (Sulfuric Acid)	[2][4]
Stoichiometry	2 moles of Ce <sup>4+</sup> react with 1 mole of H <sub>2</sub> O <sub>2</sub>	[7]
Endpoint Color Change	Red to Pale Blue	[1]
Applicable Range	1-30% H <sub>2</sub> O <sub>2</sub> (can be extended by dilution)	[2]

## Experimental Protocols

### 1. Preparation of Reagents

#### a. 0.1 N Cerium(IV) Sulfate Solution

- Preparation: Dissolve approximately 40.4 g of cerium(IV) sulfate tetrahydrate (Ce(SO<sub>4</sub>)<sub>2</sub>·4H<sub>2</sub>O) in a mixture of 500 mL of distilled water and 28 mL of concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>). [8] Gently heat and stir the solution until the salt is completely dissolved. [5]

Allow the solution to cool to room temperature, then quantitatively transfer it to a 1000 mL volumetric flask and dilute to the mark with distilled water.[5][8] Let the solution stand overnight and filter if it appears turbid.[8]

- Standardization: Accurately weigh about 0.2 g of primary standard grade sodium oxalate ( $\text{Na}_2\text{C}_2\text{O}_4$ ), previously dried at  $105^\circ\text{C}$  for 2 hours, and dissolve it in 75 mL of distilled water in a conical flask.[9] Carefully add 2 mL of concentrated sulfuric acid previously mixed with 5 mL of water. Add 10 mL of hydrochloric acid and heat the solution to  $70\text{--}75^\circ\text{C}$ .[9] Titrate the hot solution with the prepared 0.1 N cerium(IV) sulfate solution until a permanent slight yellow color appears.[9] Each 6.700 mg of sodium oxalate is equivalent to 1 mL of 0.1 N ceric sulfate.[9] The normality of the cerium(IV) sulfate solution can be calculated using the following formula:

$$N = (\text{Weight of } \text{Na}_2\text{C}_2\text{O}_4 \text{ in mg}) / (\text{mL of } \text{Ce}(\text{SO}_4)_2 \text{ solution} \times 67.0)$$

#### b. Sulfuric Acid (1:19 v/v)

- Carefully and slowly add 50 mL of concentrated sulfuric acid (d 1.84 g/mL) to 950 mL of distilled water in a 2-liter beaker with continuous stirring and cooling in an ice bath.[4]  
Caution: Always add acid to water, never the other way around. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4]

#### c. Ferroin Indicator Solution

- Dissolve 0.174 g of ferrous sulfate heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) in 25 mL of distilled water.[2]  
[4] To this solution, add 0.3712 g of 1,10-phenanthroline monohydrate and stir until dissolved.[4] Alternatively, commercially available ferroin indicator solutions can be used.[4]

### 2. Titration Procedure for Hydrogen Peroxide

- Into a 500 mL conical flask, measure 150 mL of the prepared sulfuric acid solution (1:19 v/v). [4]
- Cool the flask in an ice bath to maintain a temperature below  $10^\circ\text{C}$  throughout the titration.[4]
- Add 2-3 drops of ferroin indicator solution to the cold sulfuric acid. The solution should turn red.[2]

- Titrate this blank solution dropwise with the standardized 0.1 N cerium(IV) sulfate solution until the color changes to a pale blue. This step is to account for any impurities.[4]
- Accurately weigh a suitable amount of the hydrogen peroxide sample (e.g., about 0.4 g for a 3% solution) into a glass weighing bottle.[4]
- Carefully add the weighing bottle containing the sample to the cold, pre-titrated solution in the conical flask and swirl to mix.[4]
- Immediately titrate the sample solution with the standardized 0.1 N cerium(IV) sulfate solution. Titrate rapidly at first, and then dropwise near the endpoint, until the color changes from red to a permanent pale blue.[4][7]
- Record the volume of the cerium(IV) sulfate solution used (A mL).[4]

### 3. Calculation of Hydrogen Peroxide Concentration

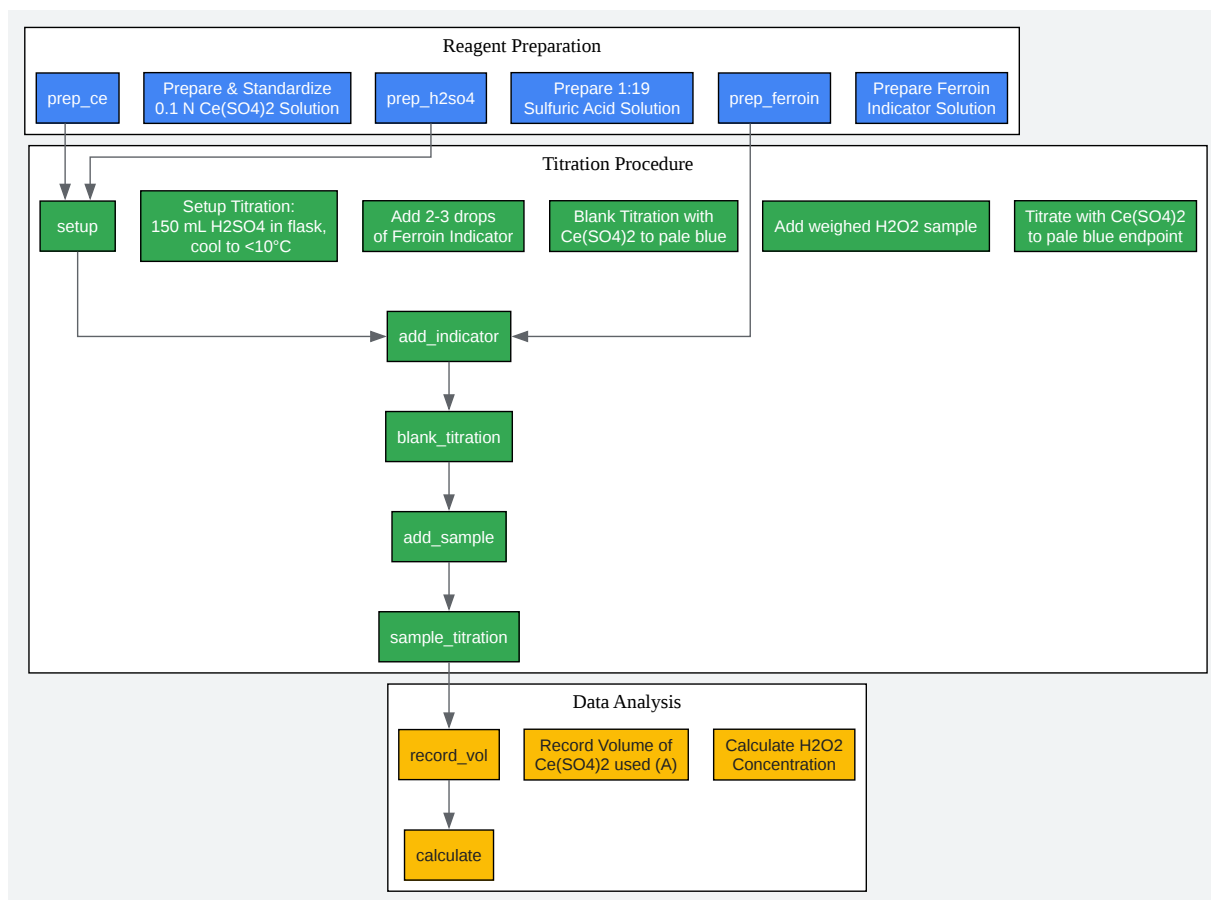
The concentration of hydrogen peroxide in the sample can be calculated using the following formula:[4]

$$\text{Hydrogen Peroxide (g/kg)} = (A \times N \times 17.01) / W$$

Where:

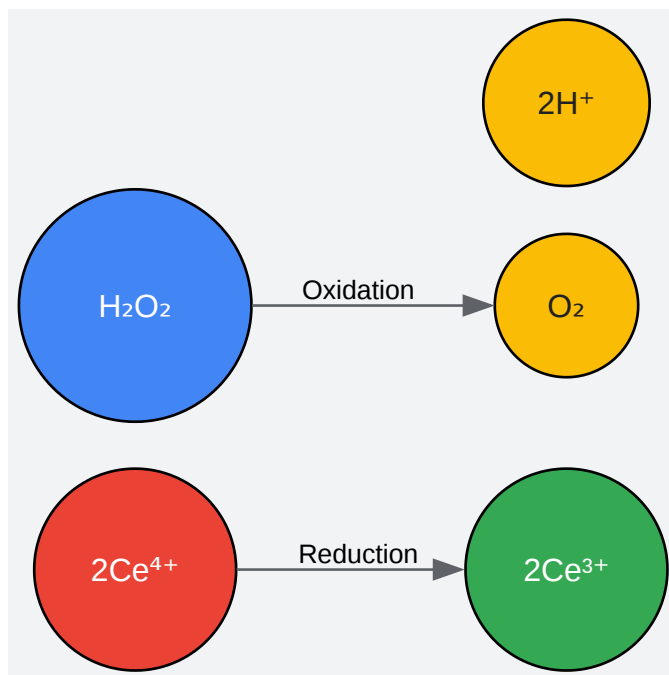
- A = volume of cerium(IV) sulfate solution used in mL
- N = normality of the cerium(IV) sulfate solution
- 17.01 = equivalent weight of  $\text{H}_2\text{O}_2$
- W = weight of the sample in g

## Visualizations



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Caption: Experimental workflow for the determination of hydrogen peroxide using cerimetric titration.



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Caption: Redox reaction between Cerium(IV) and Hydrogen Peroxide.

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- To cite this document: BenchChem. [Application Notes: Determination of Hydrogen Peroxide using Cerium Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799808#using-cerium-sulfate-for-the-determination-of-hydrogen-peroxide>]

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